

Application Notes and Protocols for Researchers in Synthetic and Medicinal Chemistry

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Compound of Interest

Compound Name: *4,6,8-Trimethyl-quinolin-2-ol*

Cat. No.: *B187718*

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This document provides a comprehensive technical guide for the conversion of quinolin-2-one to its thio-analog, quinoline-2-thione, utilizing Lawesson's Reagent. The protocols and insights are curated for researchers, scientists, and drug development professionals who require a robust and well-understood methodology for synthesizing thioamides and thiolactams, which are pivotal intermediates in medicinal chemistry.

Introduction: The Significance of Thionation

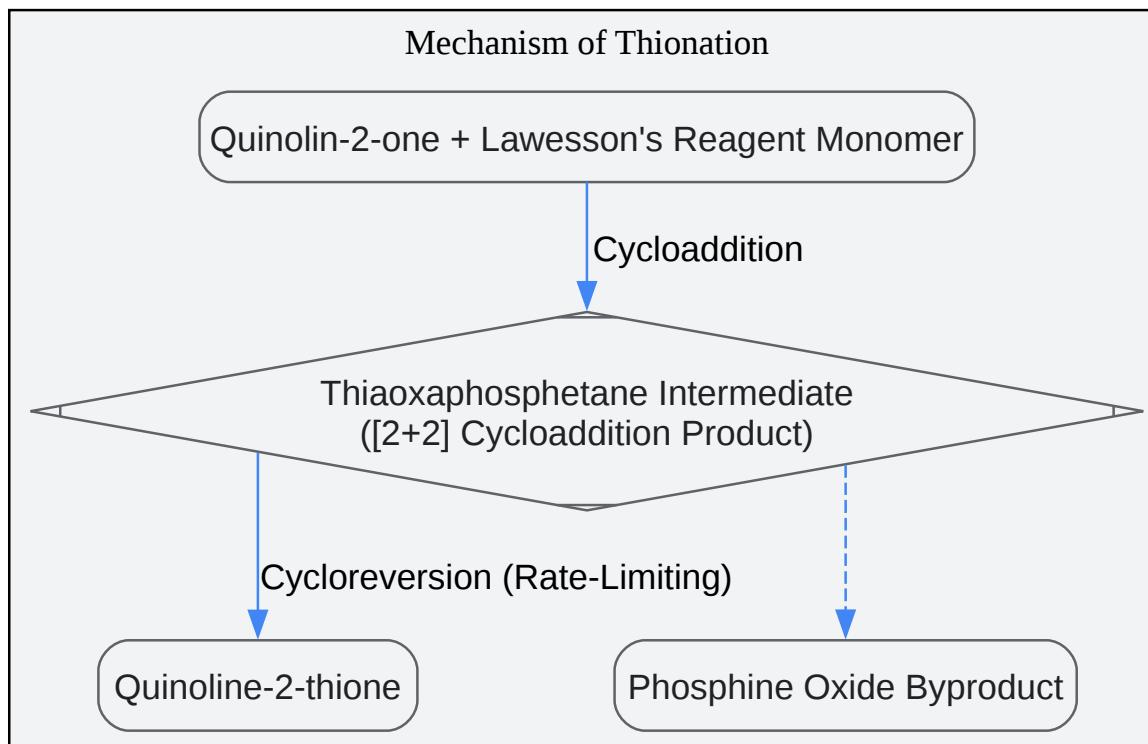
The conversion of a carbonyl group (C=O) to a thiocarbonyl group (C=S), a reaction known as thionation, is a fundamental transformation in organic synthesis. Quinoline derivatives are a prominent class of nitrogen-containing heterocyclic compounds with a wide spectrum of pharmacological activities, including anticancer, antimalarial, and antibacterial properties.^{[1][2]} The corresponding quinoline-2-thiones serve as versatile building blocks for more complex sulfur-containing heterocycles and have demonstrated significant potential as therapeutic agents themselves, particularly in cancer therapy.^{[3][4]}

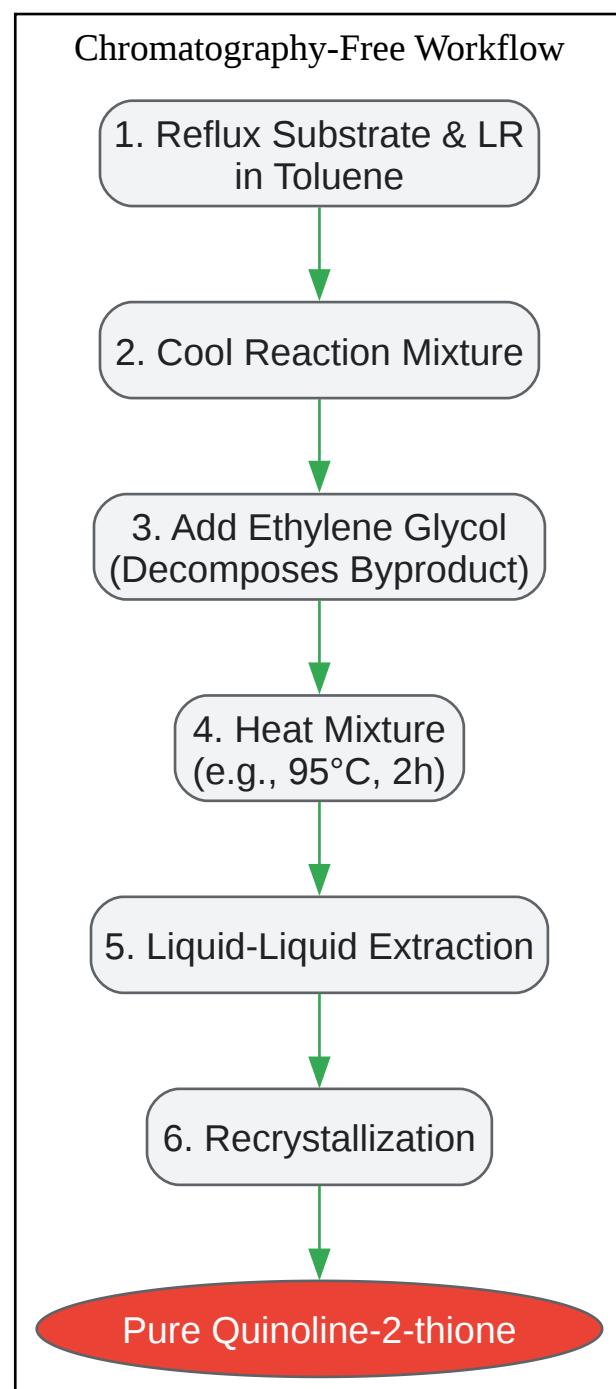
Among various thionating agents like phosphorus pentasulfide (P₄S₁₀), Lawesson's Reagent (LR), 2,4-bis(4-methoxyphenyl)-1,3,2,4-dithiadiphosphetane-2,4-disulfide, has emerged as the reagent of choice.^[5] It offers milder reaction conditions, greater solubility in organic solvents, and often results in higher yields compared to P₄S₁₀.^{[6][7]} This guide details the mechanistic underpinnings, safety protocols, and optimized experimental procedures for this critical transformation.

The Reaction Mechanism: A Wittig-like Pathway

Understanding the reaction mechanism is crucial for troubleshooting and optimization. The thionation of a lactam like quinolin-2-one with Lawesson's Reagent does not proceed by direct nucleophilic attack. Instead, it follows a pathway analogous to the Wittig reaction.[6][8]

- Dissociation of Lawesson's Reagent: In solution, the dimeric Lawesson's Reagent (a four-membered ring) exists in equilibrium with a highly reactive monomeric dithiophosphine ylide. [5][8][9]
- Cycloaddition: This reactive ylide undergoes a [2+2] cycloaddition with the carbonyl group of quinolin-2-one to form a transient, four-membered thiaoxaphosphetane intermediate.[6][9]
- Cycloreversion: This intermediate rapidly collapses in a cycloreversion step. The thermodynamic driving force for this step is the formation of a very stable phosphorus-oxygen double bond (P=O), which leads to the desired quinoline-2-thione and a stable phosphine oxide byproduct.[6][8][9] Computational studies have shown that this cycloreversion is typically the rate-limiting step of the reaction.[9]



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Sources

- 1. From Molecules to Medicine: The Remarkable Pharmacological Odyssey of Quinoline and its Derivatives – Oriental Journal of Chemistry [orientjchem.org]
- 2. Recent advances in chemistry and therapeutic potential of functionalized quinoline motifs – a review - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. A quinoline-2-thione derivative as a novel chemotherapy drug candidate displays anti-tumor activity in vitro and in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Reagents of the month- April- Lawesson's and Woollins' reagents - SigutLabs [sigutlabs.com]
- 6. Lawesson's Reagent [organic-chemistry.org]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. mdpi.com [mdpi.com]
- 9. pubs.acs.org [pubs.acs.org]
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